

Thermodynamic Properties of Halogenated Indane Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *1-bromo-6-fluoro-2,3-dihydro-1H-indene*

CAS No.: *1188147-00-3*

Cat. No.: *B2374526*

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Executive Summary

Halogenated indanes (2,3-dihydro-1H-indene derivatives) represent a critical scaffold in medicinal chemistry, serving as bioisosteres for catecholamines and rigidified phenylalkylamines. Their thermodynamic stability, lipophilicity, and phase transition behaviors are pivotal for drug formulation and receptor binding kinetics.

This guide provides a comprehensive analysis of the thermodynamic landscape of these derivatives, moving from fundamental thermochemical data to advanced computational prediction methods. It addresses the scarcity of direct experimental data for specific derivatives by applying Group Additivity Methods and Density Functional Theory (DFT) protocols.

Thermochemical Data & Phase Transitions

Baseline Thermodynamic Parameters

The indane core exhibits specific thermodynamic characteristics due to the ring strain inherent in the fused cyclopentyl-benzene system. Substitution with halogens (F, Cl, Br, I) dramatically

alters these properties via inductive effects and changes in crystal lattice energy.

Table 1: Thermodynamic Properties of Indane and Key Halogenated Derivatives

Compound	Structure	MW (g/mol)	MP (°C)	BP (°C)	(gas) (kJ/mol)	Density (g/cm ³)
Indane		118.18	-51.4	176.5	+19.2 (Exp)	0.965
5-Fluoroindane		136.17	-35 (Est)	185 (Est)	-165.0 (Calc)	1.08 (Est)
5-Chloroindane		152.62	-	229 (Est)	-15.5 (Calc)	1.15 (Est)
5-Chloro-1-indanone		166.60	94 - 98	-	-	-
5-Iodo-2-aminoindane		259.09	-	~299	-	1.75

*Calculated via Group Additivity Method (See Section 3).

Halogen-Specific Trends

- **Fluorine Effect:** Introduction of fluorine (C-F) typically lowers the boiling point relative to other halogens due to low polarizability, but increases metabolic stability. The C-F bond adds significant exothermicity to the enthalpy of formation ().
- **Iodine Effect:** Iodine derivatives (e.g., 5-IAI) exhibit high boiling points and densities due to increased London dispersion forces and halogen bonding capability (-hole interactions).

Predictive Thermochemistry: Group Additivity

Method

When experimental data is unavailable, thermodynamic properties must be estimated using Benson's Group Additivity Method. This approach is standard in process safety and scale-up calculations.

Calculation Protocol

To estimate

for 5-Fluoroindane:

- Base Value (Indane):

[1]

- Correction: Remove one

bond and add one

bond.

- Increment Values:

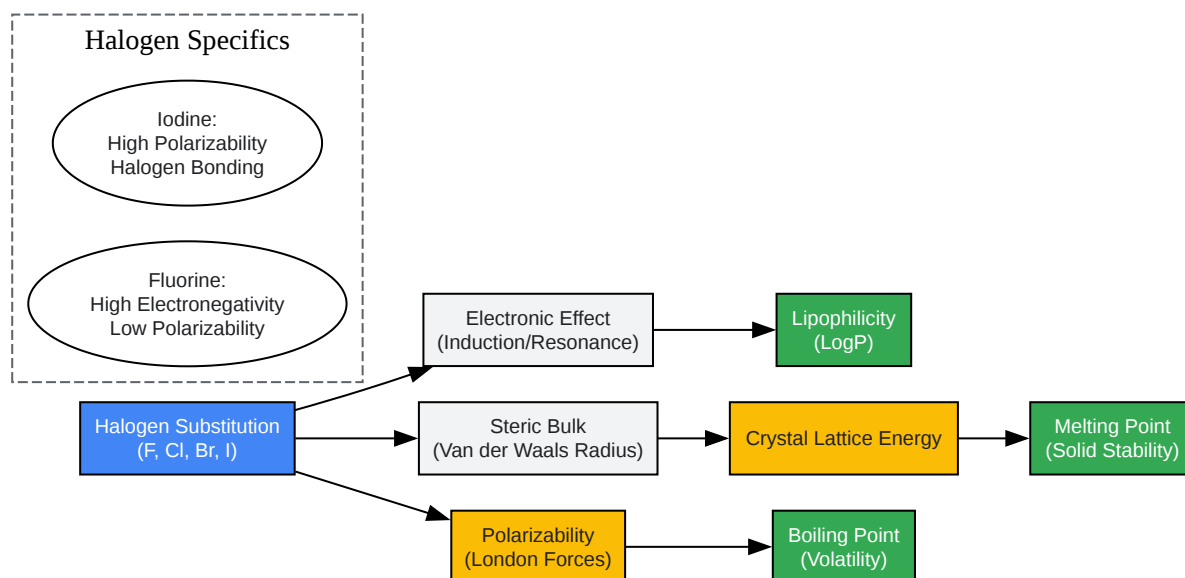
◦ :

(Substitution increment)

Calculation:

Structure-Property Logic Diagram

The following diagram illustrates how halogen substitution propagates changes through the molecular system, affecting macroscopic properties.



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Figure 1: Causal pathways linking halogen substitution to macroscopic thermodynamic properties.^{[2][1][3][4][5][6]}

Experimental Protocols for Property Determination

For researchers synthesizing novel derivatives, the following protocols ensure accurate thermodynamic characterization.

Differential Scanning Calorimetry (DSC)

Objective: Determine Melting Point (

) and Enthalpy of Fusion (

).

- Sample Prep: Weigh 2–5 mg of dried halogenated indane into a Tzero aluminum pan. Hermetically seal.

- Reference: Use an empty, matched aluminum pan.
- Purge Gas: Nitrogen () at 50 mL/min to prevent oxidation.
- Ramp Cycle:
 - Equilibrate at -80°C (if liquid/low MP expected) or 25°C.
 - Ramp 10°C/min to 20°C above expected .
 - Isothermal hold for 1 min.
 - Cool 10°C/min to baseline.
- Analysis: Integrate the endothermic peak. The onset temperature is ; peak area is .

Isothermal Titration Calorimetry (ITC)

Objective: Measure binding thermodynamics (

) of indane derivatives to protein targets.

- Ligand: Halogenated indane dissolved in DMSO/Buffer (match buffer exactly to prevent heat of dilution).
- Cell: Protein solution (e.g., 20-50).
- Injection: 20 injections of 2 each.

- Note: Halogenated compounds often exhibit slow solubility kinetics; ensure complete dissolution before loading.

Computational Approaches (DFT)[6]

Direct measurement is often resource-intensive. Density Functional Theory (DFT) provides high-accuracy estimations if the correct functionals are chosen to account for halogen-specific interactions (dispersion and

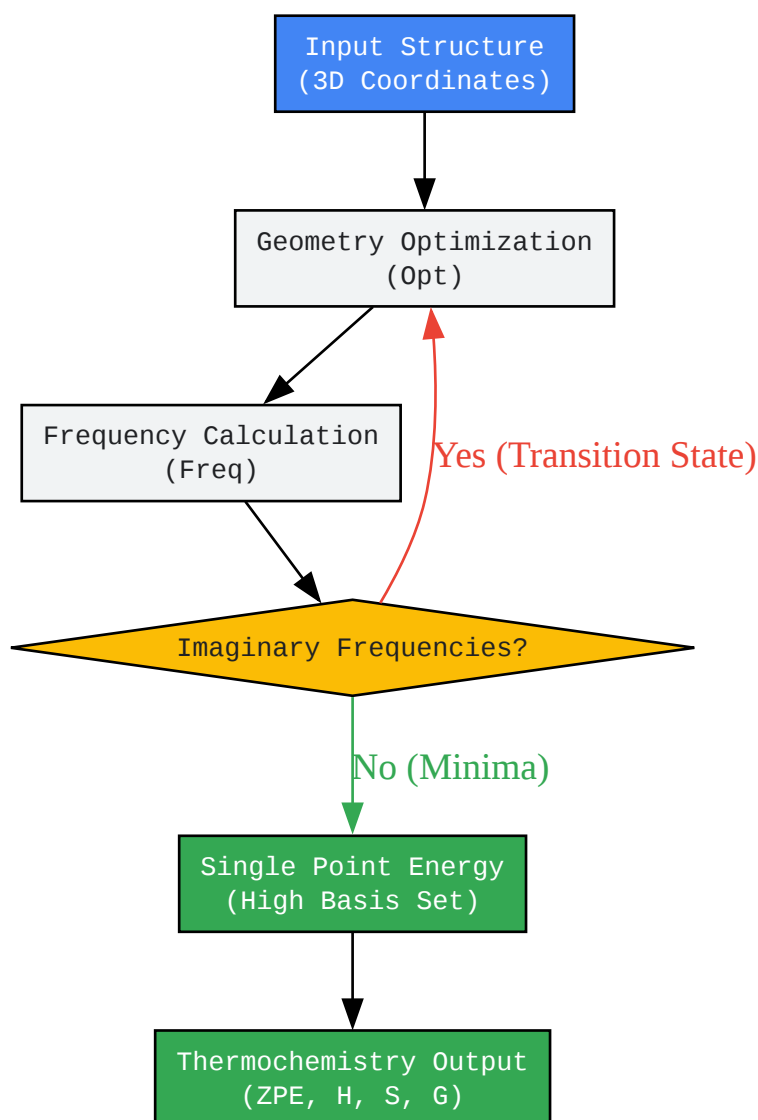
-holes).

Recommended Functionals

- M06-2X: Excellent for main-group thermochemistry and non-covalent interactions involving halogens.
- wB97X-D: Includes dispersion corrections (D) essential for large atoms like Bromine and Iodine.
- Basis Sets:
 - F, Cl: 6-311+G(d,p)
 - Br, I: def2-TZVP (requires Effective Core Potentials for Iodine).

Computational Workflow

The following workflow ensures self-consistent thermodynamic data generation.



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Figure 2: DFT workflow for calculating standard thermodynamic parameters.

Applications in Drug Discovery

The thermodynamic profile of halogenated indanes directly influences their utility in drug design:

- Metabolic Blocking: Substitution at the C5 position (para to the bridgehead) with Fluorine blocks P450 oxidation, extending half-life (barrier increases).

- Lipophilicity Tuning:
 - : Minimal steric change, moderate increase.
 - : Significant steric increase, large increase (enhanced BBB permeability).

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